

tert-Butyldimethylsilanol (CAS: 18173-64-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *tert-Butyldimethylsilanol*

Cat. No.: *B101206*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **tert-Butyldimethylsilanol** (TBSOH), a versatile organosilicon compound with significant applications in organic synthesis, materials science, and pharmaceutical development. This document details its chemical and physical properties, synthesis, and key applications, with a focus on its role as a precursor to the widely used tert-butyldimethylsilyl (TBS) protecting group.

Chemical and Physical Properties

tert-Butyldimethylsilanol is a colorless, clear, and viscous liquid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	18173-64-3	[2]
Molecular Formula	C ₆ H ₁₆ OSi	[3]
Molecular Weight	132.28 g/mol	[2][3]
Appearance	Colorless clear, viscous liquid	[1][3]
Density	0.84 g/cm ³ at 25 °C	[2][4]
Melting Point	18 °C	[1][5]
Boiling Point	139 °C at 739 mmHg	[2][4]
Flash Point	45 °C (113 °F) - closed cup	[4]
Refractive Index (n _{20/D})	1.424	[2][4]
Solubility	Soluble in Methanol/DMSO. Insoluble in water.	[6][7]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **tert-Butyldimethylsilanol**.

Spectroscopy	Data	Reference
¹ H NMR (270 MHz, CDCl ₃)	δ 2.25 (bs, 1H, OH), 0.90 (s, 9H, C(CH ₃) ₃), 0.08 (s, 6H, Si(CH ₃) ₂)	[8]
¹³ C NMR (67.8 MHz, CDCl ₃)	δ 25.7 (C(CH ₃) ₃), 18.1 (C(CH ₃) ₃), -3.5 (Si(CH ₃) ₂)	[8]
Mass Spectrometry (EI)	Major peaks at m/z 75, 76, 132, 45, 77	[2]
Infrared (IR) Spectroscopy	Key stretches include O-H and Si-C bonds.	[2]

Synthesis of **tert-Butyldimethylsilanol**

tert-Butyldimethylsilanol is typically synthesized by the hydrolysis of **tert-butyldimethylsilyl chloride (TBSCl)**. While detailed industrial-scale synthesis protocols are proprietary, a general laboratory-scale procedure is outlined below.

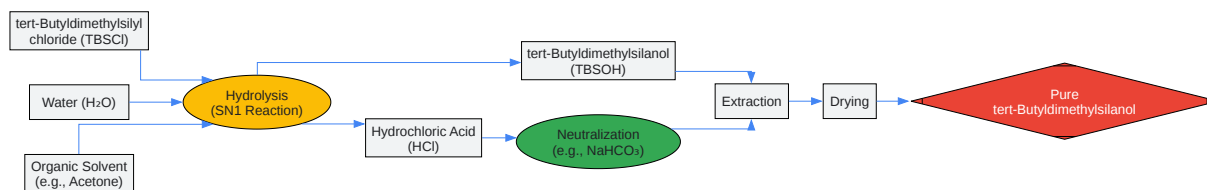
Experimental Protocol: Hydrolysis of **tert-Butyldimethylsilyl Chloride**

Materials:

- **tert-Butyldimethylsilyl chloride (TBSCl)**
- Water
- A suitable organic solvent (e.g., acetone or isopropanol)
- A weak base (e.g., sodium bicarbonate) for neutralization
- Universal indicator or pH meter

Procedure:

- Dissolve **tert-butyldimethylsilyl chloride** in a mixture of an organic solvent and water.
- The hydrolysis reaction will proceed, forming **tert-Butyldimethylsilanol** and hydrochloric acid (HCl). The reaction is an SN1 type reaction.^{[9][10]}
- Monitor the reaction progress by observing the change in pH due to the formation of HCl.^[9]
- Upon completion, neutralize the excess acid with a weak base, such as a saturated sodium bicarbonate solution.
- Extract the **tert-Butyldimethylsilanol** with a suitable organic solvent.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Remove the solvent under reduced pressure to yield **tert-Butyldimethylsilanol**.



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Figure 1: General workflow for the synthesis of **tert-Butyldimethylsilanol** via hydrolysis of TBSCl.

Applications in Organic Synthesis

The primary application of **tert-Butyldimethylsilanol** is as a precursor and by-product in reactions involving the tert-butyldimethylsilyl (TBS) protecting group for hydroxyl functionalities. [2][11]

Protection of Alcohols

The TBS group is a robust protecting group for alcohols, stable to a wide range of reaction conditions, including strong bases and organometallic reagents.[1] The protection is typically achieved using tert-butyldimethylsilyl chloride (TBSCl) and a base, often imidazole, in a solvent like N,N-dimethylformamide (DMF).

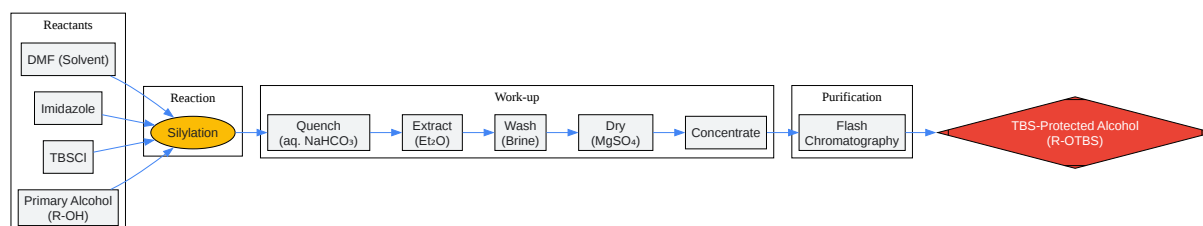
Reagents and Materials:

- Primary alcohol (1.0 equiv)
- tert-Butyldimethylsilyl chloride (TBSCl, 1.1 equiv)
- Imidazole (2.2 equiv)

- Anhydrous N,N-dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary alcohol (1.0 equiv) and imidazole (2.2 equiv) in anhydrous DMF in a round-bottom flask.[\[1\]](#)
- Add tert-butyldimethylsilyl chloride (1.1 equiv) to the solution.[\[1\]](#)
- Stir the reaction mixture at room temperature for 2-6 hours, monitoring the progress by Thin Layer Chromatography (TLC).[\[1\]](#)
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.[\[1\]](#)
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .[\[1\]](#)
- Filter and concentrate the solution under reduced pressure.
- Purify the crude product by flash column chromatography to obtain the TBS-protected alcohol.



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Figure 2: Experimental workflow for the TBS protection of a primary alcohol.

Deprotection of TBS Ethers

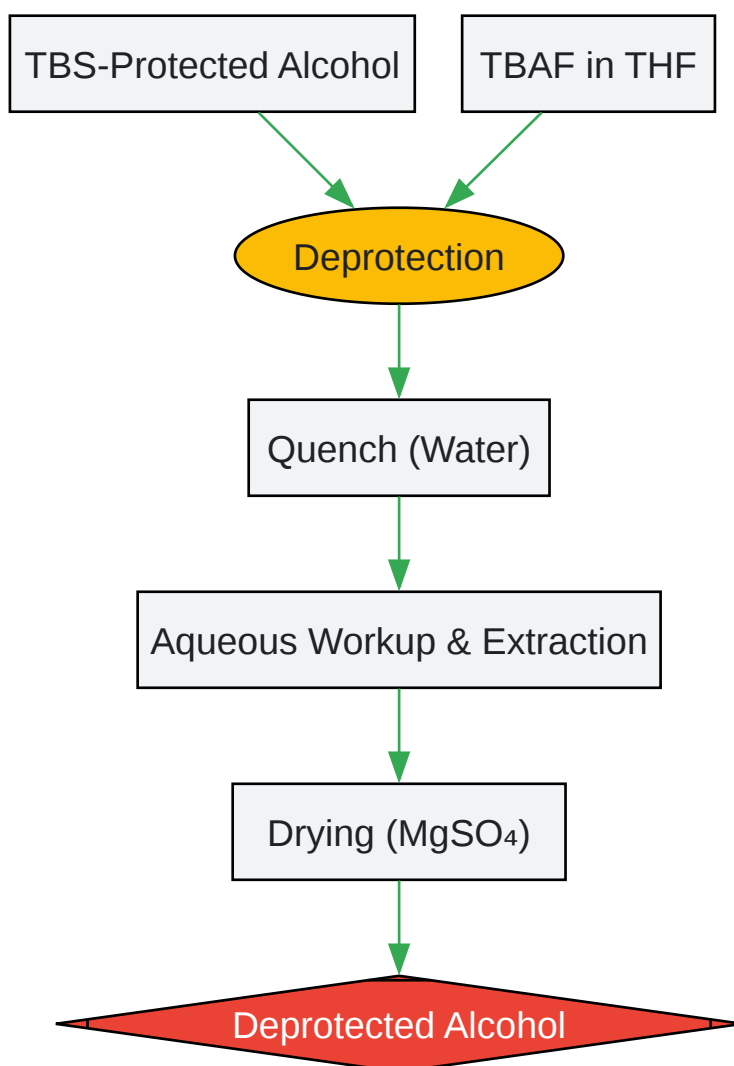
The TBS group can be selectively removed under mild conditions, most commonly using a fluoride ion source such as tetrabutylammonium fluoride (TBAF).

Reagents and Materials:

- TBS-protected alcohol (1.0 equiv)
- Tetrabutylammonium fluoride (TBAF, 1.0 M solution in THF, 1.2 equiv)
- Anhydrous tetrahydrofuran (THF)
- Diethyl ether
- Water
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve the TBS-protected alcohol (1.0 equiv) in anhydrous THF in a round-bottom flask.[\[1\]](#)
- Add the TBAF solution (1.2 equiv) dropwise to the stirred solution at room temperature.[\[1\]](#)
- Stir the mixture at room temperature for 1-4 hours, monitoring the reaction by TLC.[\[1\]](#)
- Upon completion, quench the reaction by adding water.
- Extract the mixture with diethyl ether.
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous MgSO_4 .[\[1\]](#)
- Filter and concentrate the solution to yield the deprotected alcohol.



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Figure 3: Logical relationship for the deprotection of a TBS ether.

Other Applications

Beyond its central role in protecting group chemistry, **tert-Butyldimethylsilanol** and its derivatives find use in several other areas:

- **Synthesis of Silicone Polymers:** It serves as a key intermediate in the production of various silicone-based materials.[\[3\]](#)[\[12\]](#)
- **Surface Modification:** It can be used to create hydrophobic surfaces on materials, enhancing their resistance to moisture.[\[3\]](#)[\[12\]](#)

- Adhesives and Sealants: Its properties contribute to improved bonding strength and durability in adhesives and sealants.[\[3\]](#)[\[12\]](#)
- Pharmaceutical Formulations: It can be used to improve the solubility and stability of active pharmaceutical ingredients (APIs).[\[12\]](#)
- Catalysis and Reagents: It is used in the preparation of α -chiral ether derivatives and as an initiator for the polymerization of 1,2-benzenedicarboxaldehyde.[\[2\]](#)[\[11\]](#) It is also employed in the synthesis of enol silyl ethers.[\[2\]](#)[\[11\]](#)

Safety and Handling

tert-Butyldimethylsilanol is a flammable liquid and vapor.[\[4\]](#) It is irritating to the eyes, skin, and respiratory system.[\[8\]](#)

- Handling: Avoid contact with skin and eyes, and inhalation of vapor or mist. Keep away from sources of ignition and take measures to prevent the buildup of electrostatic charge.[\[1\]](#) Handle and store under an inert gas in a dry, well-ventilated place.[\[1\]](#)
- Storage: Keep containers tightly closed and stored in a cool place.[\[1\]](#) It is moisture sensitive.[\[1\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[13\]](#)

In case of exposure, consult the Safety Data Sheet (SDS) and seek medical attention.[\[1\]](#)

Conclusion

tert-Butyldimethylsilanol is a valuable and versatile compound in the fields of chemical synthesis and materials science. Its primary importance lies in its connection to the tert-butyldimethylsilyl (TBS) protecting group, which is a cornerstone of modern organic synthesis. A thorough understanding of its properties, synthesis, and reaction protocols is essential for researchers, scientists, and professionals in drug development and related industries. This guide provides a solid foundation of technical information to support the effective and safe use of this important chemical.

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